

# what is the chemical structure of 2,8-Dihydroxyadenine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,8-Dihydroxyadenine

Cat. No.: B15572800

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## An In-depth Technical Guide to 2,8-Dihydroxyadenine

This guide provides a comprehensive overview of the chemical and biological properties of **2,8-Dihydroxyadenine** (2,8-DHA), a critical metabolite in the diagnosis and understanding of Adenine Phosphoribosyltransferase (APRT) deficiency.

## Chemical Structure and Identification

**2,8-Dihydroxyadenine** is an oxopurine derivative of adenine.<sup>[1]</sup> Its structure is characterized by a purine core with amino group at position 6 and two oxo groups at positions 2 and 8.<sup>[1]</sup> It is a tautomer of 6-Amino-1H-purine-2,8(7H,9H)-dione.<sup>[1][2]</sup>

Identifier	Value
Preferred IUPAC Name	6-amino-7,9-dihydro-1H-purine-2,8-dione[1]
Alternate IUPAC Name	6-Amino-1H-purine-2,8(7H,9H)-dione
Chemical Formula	C <sub>5</sub> H <sub>5</sub> N <sub>5</sub> O <sub>2</sub>
Canonical SMILES	C12=C(NC(=O)N=C1NC(=O)N2)N
InChI	InChI=1S/C5H5N5O2/c6-2-1-3(9-4(11)7-1)10-5(12)8-2/h(H5,6,7,8,9,10,11,12)
InChI Key	XFBOJHLYDJZYSP-UHFFFAOYSA-N
CAS Number	30377-37-8

## Physicochemical Properties

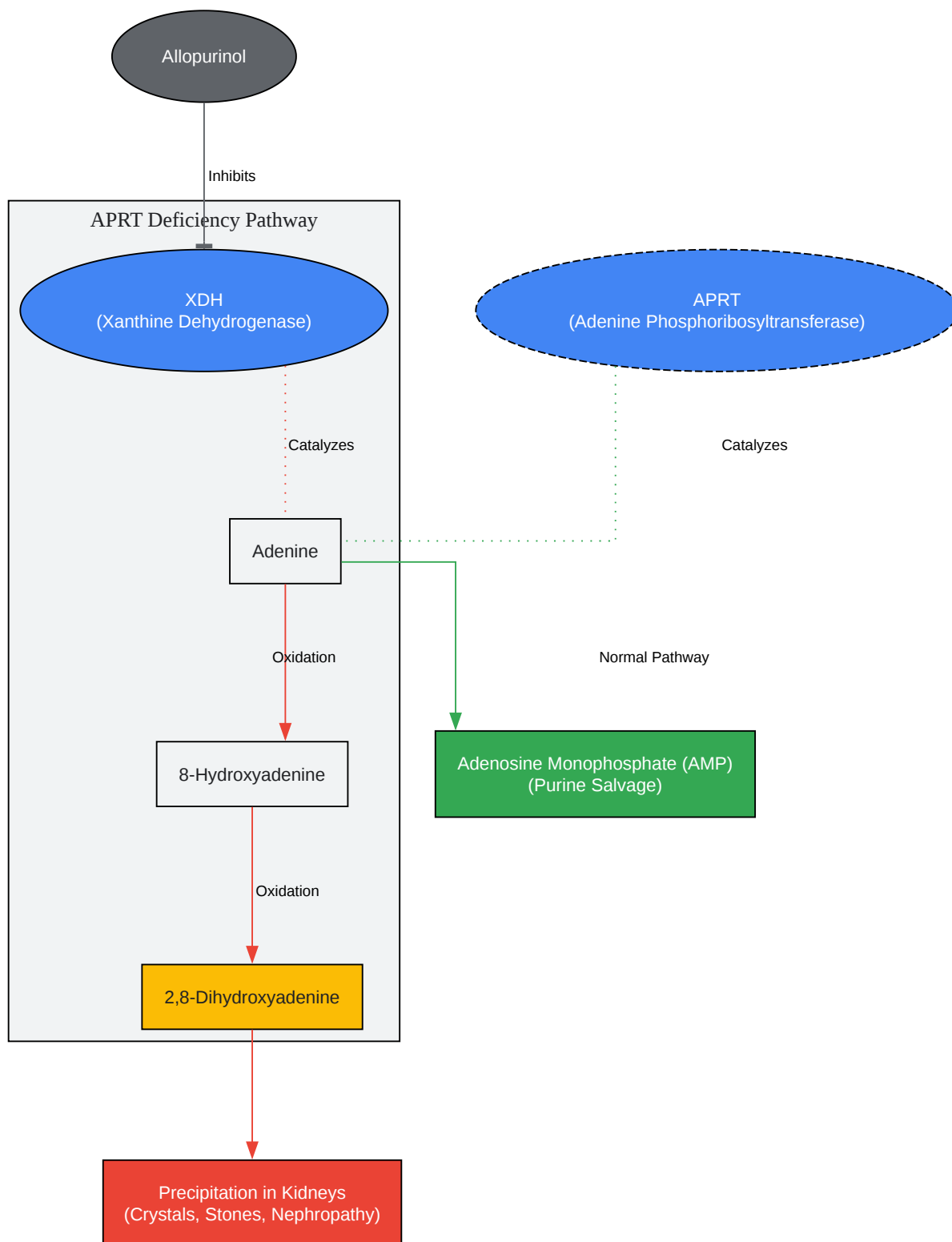
2,8-DHA is a solid compound notable for its poor solubility, which is central to its pathological role in forming urinary crystals and kidney stones.

Property	Value	Source
Molar Mass	167.13 g/mol	
Solubility	0.002 mg/mL (in water)	
Physical Description	Solid	

## Biological Significance and Metabolic Pathway

**2,8-Dihydroxyadenine** is an endogenous metabolite primarily associated with APRT deficiency, a rare autosomal recessive disorder of purine metabolism. In healthy individuals, the enzyme APRT salvages adenine by converting it to adenosine monophosphate (AMP). When APRT is deficient, adenine accumulates and is instead metabolized by xanthine dehydrogenase (XDH), also known as xanthine oxidase. This metabolic process oxidizes adenine, first to 8-hydroxyadenine and subsequently to **2,8-dihydroxyadenine**. Due to its low solubility at physiological urine pH, 2,8-DHA precipitates, leading to crystalluria, the formation of kidney stones (urolithiasis), and potential crystal-induced nephropathy, which can progress to

chronic kidney disease. Consequently, the detection of 2,8-DHA in urine is a key diagnostic marker for APRT deficiency.



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## References

- 1. 2,8-Dihydroxyadenine | C<sub>5</sub>H<sub>5</sub>N<sub>5</sub>O<sub>2</sub> | CID 92268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,8-Dihydroxyadenine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [what is the chemical structure of 2,8-Dihydroxyadenine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572800#what-is-the-chemical-structure-of-2-8-dihydroxyadenine]

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